An In-Depth Technical Guide to the AM2302 (DHT22) Sensor Architecture

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Compound of Interest	
Compound Name:	AM3102
Cat. No.:	B10768044

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Note: This technical guide focuses on the AM2302, as searches for the "**AM3102** IC" indicate this is the likely intended component. The AM2302, also known as the DHT22, is a widely used digital temperature and humidity sensor. Its relevance to researchers, scientists, and drug development professionals lies in its application for precise environmental monitoring in laboratories, stability chambers, and manufacturing facilities where temperature and humidity are critical parameters.

The AM2302 is a calibrated digital sensor that combines a capacitive humidity sensor and a thermistor to measure the surrounding air.[1][2] It provides a digital signal output, making it easy to integrate with microcontrollers.[1][3] The sensor is known for its high reliability and excellent long-term stability.[2]

Core Architecture and Working Principle

The AM2302 sensor module integrates a capacitive humidity sensing element, a high-precision temperature measurement device (NTC thermistor), and a high-performance 8-bit microcontroller.[2][3] The internal microcontroller handles the analog-to-digital conversion and outputs a calibrated digital signal.[4][5] Each sensor is calibrated in a precise chamber, and the calibration coefficients are stored in the OTP memory of the microcontroller, ensuring high accuracy.[4][6]

The humidity is measured by a capacitive sensor element, while the temperature is measured by an NTC thermistor.[3] The sensor communicates over a single-wire bus, which simplifies the connection to a host microcontroller.[7][8]

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Quantitative Data Summary

The following tables summarize the key performance specifications of the AM2302 sensor.

Table 1: General Specifications

Parameter	Value
Operating Voltage	3.3V to 5.5V DC[1][7]
Current Consumption	2.5mA max during conversion[1]
Sampling Rate	0.5 Hz (once every 2 seconds)[1][9]
Communication	Single-wire digital signal[9]
Dimensions	27mm x 59mm x 13.5mm[1]

Table 2: Temperature Measurement Specifications

Parameter	Value
Measuring Range	-40°C to 80°C[1][7]
Accuracy	±0.5°C[1][7]
Resolution	0.1°C[7]
Repeatability	±0.2°C[4]

Table 3: Humidity Measurement Specifications

Parameter	Value
Measuring Range	0% to 99.9% RH[7]
Accuracy	±2% RH (at 25°C)[7]
Resolution	0.1% RH[7]
Repeatability	±1% RH[4]
Hysteresis	±0.3% RH[4]
Long-term Stability	±0.5% RH/year[4]

Experimental Protocols

Data Acquisition Protocol

Reading data from the AM2302 involves a specific sequence of timed signals on the single data line. The communication is initiated by the host microcontroller.

- Initialization: After power-on, the sensor requires a 2-second stabilization period before it can accept commands.[8]

- Start Signal: The host microcontroller pulls the data line from high to low for a minimum of 800 microseconds to wake the sensor from sleep mode.[7][8]

- Sensor Response: The sensor responds by pulling the data line low for approximately 80 microseconds, followed by pulling it high for another 80 microseconds.[8]

- Data Transmission: The sensor then transmits 40 bits of data, representing the humidity and temperature readings, along with a checksum for data integrity.[7][8] The 40 bits are structured as 16 bits for humidity, 16 bits for temperature, and 8 bits for the checksum.[4]

- Data Interpretation: The host microcontroller reads the timing of the high pulses to interpret each bit. A shorter high pulse (around 26-28 microseconds) represents a '0', while a longer high pulse (around 70 microseconds) represents a '1'.

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- Checksum Verification: The checksum is the sum of the high and low bytes of the humidity and temperature data. The host should verify this to ensure data integrity.

- Sleep Mode: After data transmission, the sensor automatically enters a low-power sleep mode.[7][8] A new reading can be requested after a minimum of 2 seconds.[1][8]
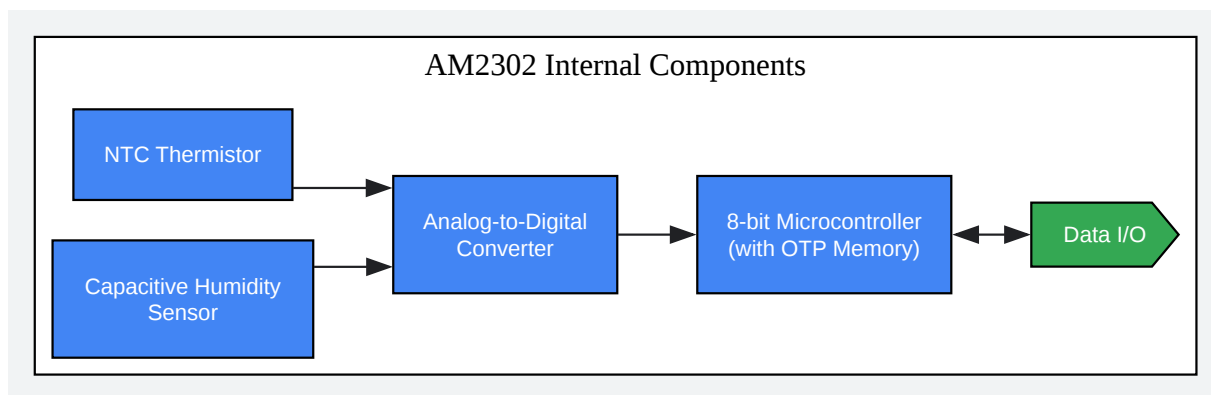
Sensor Calibration Protocol

For applications requiring higher accuracy than the factory calibration, a two-point calibration can be performed. This involves creating known humidity environments.

- Preparation of Calibration Standards:

  - 75% RH Standard: Create a saturated solution of Sodium Chloride (NaCl) in a sealed container. This will produce a stable 75% relative humidity environment.[10]

  - Low RH Standard: Use a desiccant like silica gel in a sealed container to create a low humidity environment. The exact RH will need to be measured with a calibrated reference hygrometer.[10]

- Calibration Procedure:

  - Place the AM2302 sensor and a calibrated reference hygrometer in the sealed container with the NaCl solution.

  - Allow the environment to stabilize for at least 6 hours.[10]

  - Record the readings from the AM2302 and the reference hygrometer.

  - Repeat the process with the low humidity standard.

- Calibration Curve Generation:

  - With the two data points (one high and one low humidity), a linear calibration curve can be generated.

  - The equation of the line can be used to correct the sensor's output in the microcontroller's software.[10] This can be implemented as a linear transformation of the raw sensor
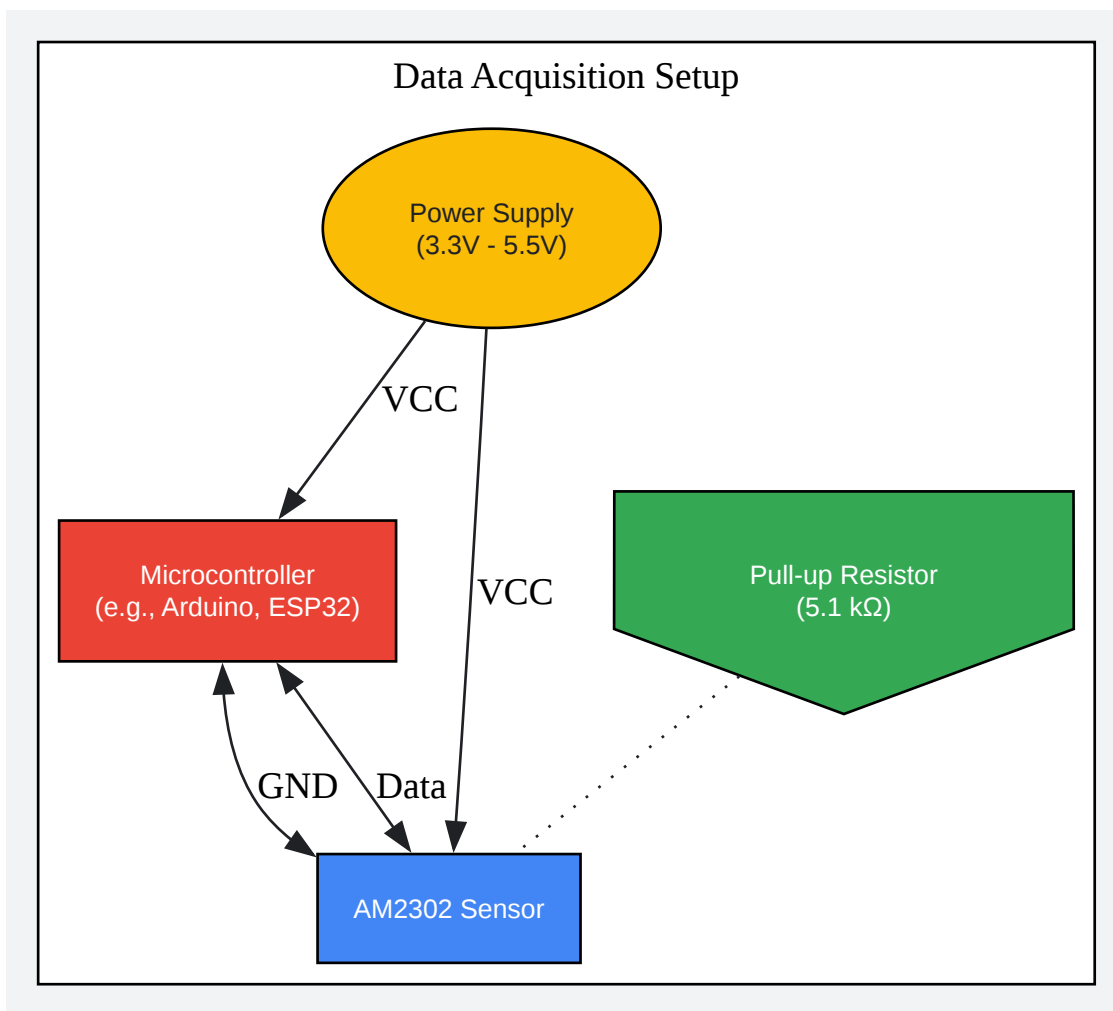
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reading.[10]

Visualizations

AM2302 Internal Components

NTC Thermistor → Analog-to-Digital Converter → 8-bit Microcontroller (with OTP Memory) ↔ Data I/O

Capacitive Humidity Sensor → Analog-to-Digital Converter

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Caption: Internal block diagram of the AM2302 sensor.

Host Microcontroller — 3. Data Transmission (40 bits) — AM2302 Sensor
2. Response (Pull Low ~80µs, then High ~80µs)
1. Start Signal (Pull Low >800µs)
4. Enter Sleep Mode
Single Data Line

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Caption: Communication workflow between the host and the AM2302.

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Data Acquisition Setup

Power Supply
(3.3V - 5.5V)

VCC

VCC

Microcontroller
(e.g., Arduino, ESP32)

Pull-up Resistor
(5.1 kΩ)

GND   Data

AM2302 Sensor

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Caption: A typical experimental setup for the AM2302 sensor.

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References

- 1. thepihut.com [thepihut.com]

- 2. cdn-reichelt.de [cdn-reichelt.de]

- 3. DHT22(AM2302) : Pin Diagram, Circuit, Specifications & Its Applications [elprocus.com]

- 4. cdn-shop.adafruit.com [cdn-shop.adafruit.com]

- 5. AM2302 by Adafruit Industries LLC Datasheet | DigiKey [digikey.com]

- 6. Arduino and DHT22 (AM2302) Temperature Measurement : 3 Steps - Instructables [instructables.com]

- 7. waveshare.com [waveshare.com]

- 8. files.seeedstudio.com [files.seeedstudio.com]

- 9. edn.com [edn.com]

- 10. Make it easy!: DHT22 accuracy test and calibration with Arduino [engineer2you.blogspot.com]

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